Application Note & Protocols: Des(phenylbutoxy)phenylethoxy Salmeterol Reference Standard

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Compound of Interest

Compound Name:	*Des(phenylbutoxy)phenylethoxy salmeterol*
CAS No.:	*94749-02-7*
Cat. No.:	*B032083*

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Abstract

This document provides a comprehensive technical guide for the use of the **Des(phenylbutoxy)phenylethoxy Salmeterol** reference standard. Salmeterol is a widely prescribed long-acting β2-adrenergic receptor agonist (LABA) for the management of asthma and chronic obstructive pulmonary disease (COPD)[1]. The control of impurities in the active pharmaceutical ingredient (API) and its finished drug products is a critical regulatory requirement to ensure safety and efficacy. **Des(phenylbutoxy)phenylethoxy Salmeterol** is a potential process-related impurity, structurally similar to the parent molecule, which may arise from precursor contaminants during synthesis[2][3]. This guide details its physicochemical properties and provides validated, step-by-step protocols for its identification and quantification using High-Performance Liquid Chromatography (HPLC) with UV detection and confirmatory analysis by Liquid Chromatography-Mass Spectrometry (LC-MS). These methods are designed

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to be robust and adhere to the principles of self-validation through rigorous system suitability testing, aligning with International Council for Harmonisation (ICH) guidelines[4].

Introduction and Significance

In pharmaceutical manufacturing, the purity of an API is paramount. Regulatory bodies worldwide mandate strict control over impurities[5]. Reference standards serve as the cornerstone of analytical testing, enabling the accurate identification and quantification of APIs and their related substances[6][7].

Des(phenylbutoxy)phenylethoxy Salmeterol, chemically known as 4-(1-Hydroxy-2-((6-(2-phenylethoxy)hexyl)amino)ethyl)-2-(hydroxymethyl)phenol, is a potential process impurity of Salmeterol. Its structure differs from Salmeterol only by the length of the alkylene chain in the ether linkage of its lipophilic side chain (ethoxy vs. butoxy). This subtle difference can arise from the presence of 2-phenylethanol as a contaminant in the 4-phenylbutanol starting material during the synthesis of the N-substituent side chain[8]. While potentially having a similar pharmacological profile, its distinct identity and concentration must be monitored to ensure product consistency and safety.

The use of a highly characterized reference standard for this specific impurity is essential for:

- Method Development & Validation: Establishing the specificity and selectivity of analytical methods intended for routine quality control.
- Quality Control (QC): Accurately quantifying the impurity in batches of Salmeterol API and finished products.
- Stability Studies: Monitoring the potential for impurity formation or degradation under various storage conditions[9].

The structural relationship between Salmeterol and the Des(phenylbutoxy)phenylethoxy impurity is illustrated below.

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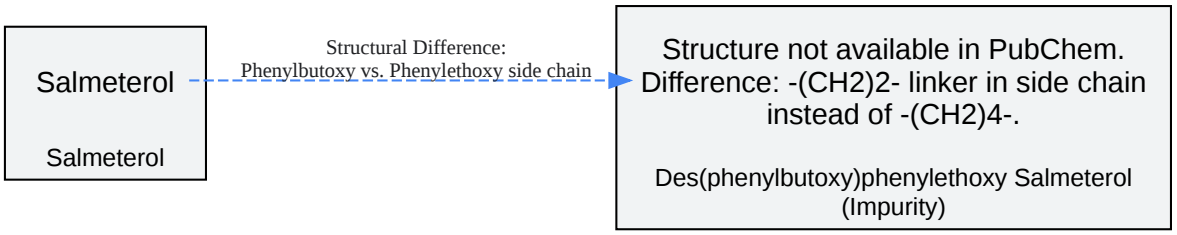


Figure 1: Structural Comparison

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Caption: Structural relationship between Salmeterol and the impurity.

Physicochemical Characterization

A comprehensive understanding of the reference standard's properties is fundamental to its correct application.

Property	Data	Source
Chemical Name	4-(1-Hydroxy-2-((6-(2-phenylethoxy)hexyl)amino)ethyl)-2-(hydroxymethyl)phenol	Inferred from nomenclature
Synonyms	Salmeterol Phenylethoxy Analog, Salmeterol Impurity	Internal Designation
Molecular Formula	$C_{23}H_{33}NO_4$	[10]
Molecular Weight	387.51 g/mol	[10]
CAS Number	Not Available	N/A
Appearance	White to Off-White Solid	Typical for similar compounds

Protocol: Quantification by RP-HPLC-UV

This protocol describes a validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the separation and quantification of **Des(phenylbutoxy)phenylethoxy**

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Salmeterol in Salmeterol API.

Principle of Separation

The separation is based on the differential partitioning of the analytes between a nonpolar stationary phase (C8) and a polar mobile phase. Salmeterol, with its longer phenylbutoxy side chain, is more lipophilic than the phenylethoxy impurity. Consequently, Salmeterol will interact more strongly with the stationary phase and exhibit a longer retention time than the impurity under reversed-phase conditions, enabling their resolution.

Materials and Reagents

- Reference Standards: **Des(phenylbutoxy)phenylethoxy Salmeterol** RS, Salmeterol Xinafoate USP RS[11].
- HPLC System: Agilent 1260 Infinity II or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD).
- Column: Hypersil C8 BDS, 150 mm x 4.6 mm, 5 µm particle size (e.g., from Thermo Fisher Scientific)[12][13].
- Reagents: Acetonitrile (HPLC Grade), Ammonium Dihydrogen Phosphate (AR Grade), Phosphoric Acid (AR Grade), Purified Water (18.2 MΩ·cm).

Chromatographic Conditions

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Parameter	Setting	Rationale
Mobile Phase A	0.1M Ammonium Dihydrogen Phosphate, pH adjusted to 2.9 with Phosphoric Acid	Buffered aqueous phase to ensure consistent ionization state of the analytes and sharp peak shapes[12][13].
Mobile Phase B	Acetonitrile	Organic modifier to elute analytes from the nonpolar stationary phase.
Gradient Elution	Time (min)	% B
0	30	
20	70	
25	70	
26	30	
30	30	
Flow Rate	2.0 mL/min	Provides optimal separation and reasonable run time[13].
Column Temp.	30°C	Ensures reproducible retention times by controlling separation thermodynamics[13].
Detection	UV at 228 nm	A wavelength where both Salmeterol and related substances exhibit significant absorbance[13].
Injection Volume	10 µL	Standard volume for analytical HPLC.
Sample Temp.	15°C	Minimizes potential degradation of samples in the autosampler[13].

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Preparation of Solutions

- Diluent: Mobile Phase A / Acetonitrile (70:30 v/v).
- Reference Standard Stock (Impurity - ~100 µg/mL): Accurately weigh ~5 mg of **Des(phenylbutoxy)phenylethoxy Salmeterol** RS into a 50 mL volumetric flask. Dissolve and dilute to volume with Diluent.
- Salmeterol Stock (~1000 µg/mL): Accurately weigh ~50 mg of Salmeterol Xinafoate RS into a 50 mL volumetric flask. Dissolve and dilute to volume with Diluent.
- Resolution Solution: Transfer 5.0 mL of the Salmeterol Stock and 1.0 mL of the Impurity Stock into a 10 mL volumetric flask. Dilute to volume with Diluent. This solution contains Salmeterol (~500 µg/mL) and the impurity (~10 µg/mL).
- Test Sample Solution (API): Accurately weigh ~50 mg of Salmeterol API into a 50 mL volumetric flask. Dissolve and dilute to volume with Diluent to obtain a final concentration of ~1000 µg/mL.

System Suitability Testing (SST)

Causality: Before sample analysis, the chromatographic system's performance must be verified. SST ensures that the system can produce accurate and precise results. Inject the Resolution Solution five times and evaluate the following parameters.

Parameter	Acceptance Criteria	Purpose
Resolution (R_s)	R_s between Salmeterol and impurity peak ≥ 2.0	Ensures baseline separation for accurate integration.
Tailing Factor (T)	T ≤ 1.5 for both peaks	Confirms good peak shape, free from asymmetry.
% RSD of Peak Area	≤ 2.0% for both peaks (from 5 replicates)	Demonstrates the precision of the injection and detection system.

Analytical Workflow and Calculation

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The entire analytical process, from preparation to final result, follows a structured workflow.

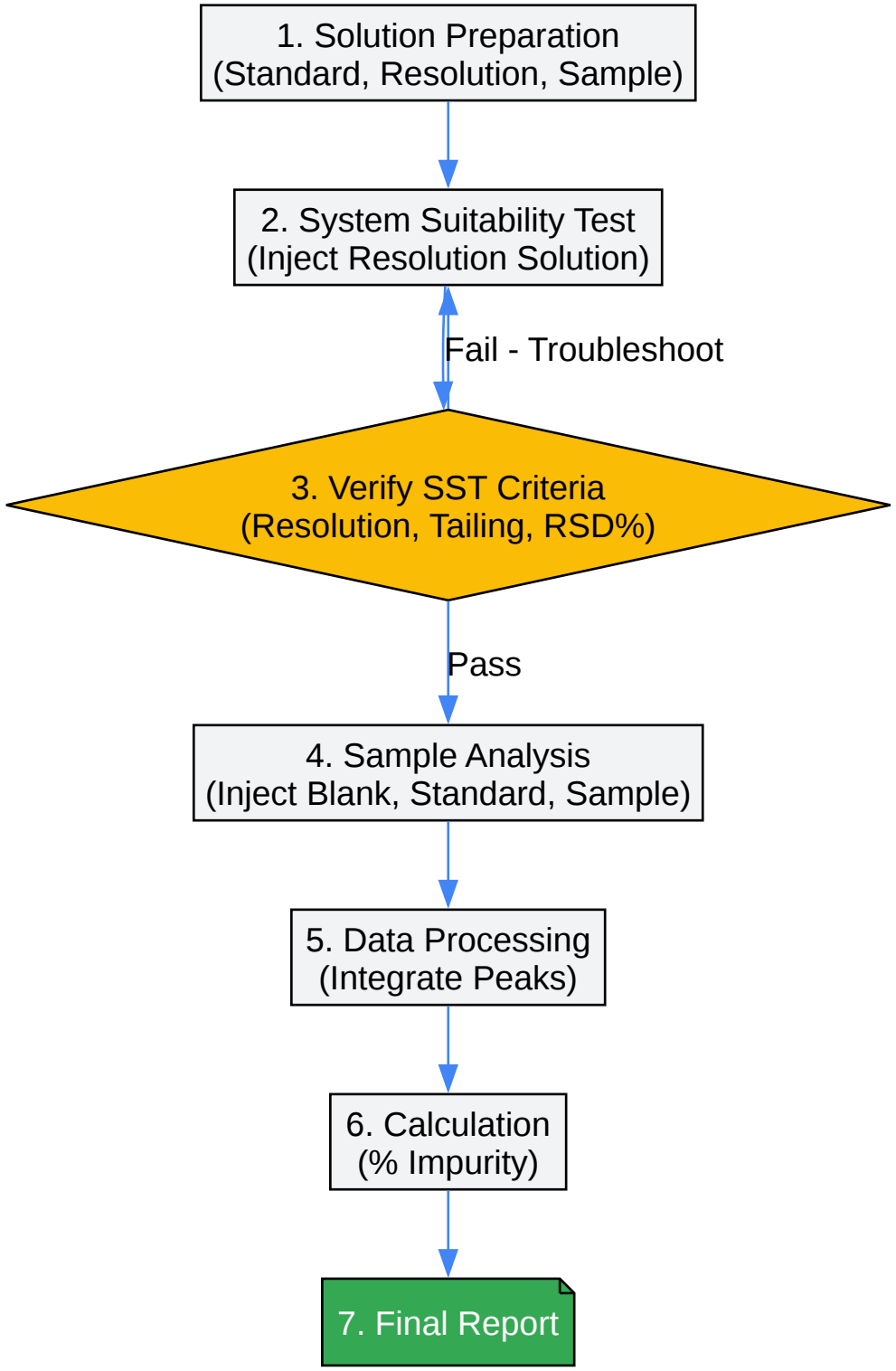


Figure 2: HPLC Analytical Workflow

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